

CAS 6054-48-4 safety data sheet and hazard identification

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Compound of Interest

Compound Name: 1-[(2-Butoxyethyl)amino]-4-hydroxyanthraquinone

CAS No.: 94313-83-4

Cat. No.: B12674357

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PART 1: EXECUTIVE SUMMARY & IDENTITY

Disperse Black 1 (CAS 6054-48-4) is a synthetic azo dye primarily utilized in the textile and polymer industries. While often handled as a colorant, its structural capacity for reductive cleavage poses significant toxicological risks relevant to research and safety professionals.

This guide moves beyond the standard Safety Data Sheet (SDS) to explain the mechanism of toxicity—specifically the release of aromatic amines—and establishes a self-validating safety protocol for its handling.

Chemical Identity Table

Parameter	Technical Specification
CAS Number	6054-48-4
Common Name	Disperse Black 1; C.I. 11365
Chemical Name	1-Naphthalenamine, 4-[(4-aminophenyl)azo]-
Molecular Formula	C ₁₆ H ₁₄ N ₄
Molecular Weight	262.31 g/mol
Physical State	Dark brown to black powder/crystals
Solubility	Soluble in acetone, ethanol, benzene; Insoluble in water
Chemical Class	Azo Disperse Dye (Monoazo)

PART 2: HAZARD IDENTIFICATION & MECHANISTIC TOXICITY

Core Hazard Directive: Treat CAS 6054-48-4 as a Potential Carcinogen and Skin Sensitizer.

Standard SDS documents often list "No Data Available" for specific GHS codes due to gaps in registration dossiers for older dyes. However, as scientists, we must infer hazard based on chemical structure and metabolic pathways.

The "Hidden" Hazard: Reductive Cleavage

The primary risk of Disperse Black 1 lies not just in the parent molecule, but in its metabolic breakdown. Upon ingestion or skin absorption, azo reductases (liver enzymes or skin microflora) cleave the azo bond (-N=N-), releasing free aromatic amines.^{[1][2][3]}

The Cleavage Pathway:

- Parent Dye: Disperse Black 1
- Reaction: Reductive Cleavage (in vivo)

- Metabolites:
 - 1,4-Benzenediamine (p-Phenylenediamine): A known sensitizer.
 - 1-Naphthalenamine (alpha-Naphthylamine): A toxic aromatic amine, historically associated with bladder cancer risks (often due to beta-isomer impurities).

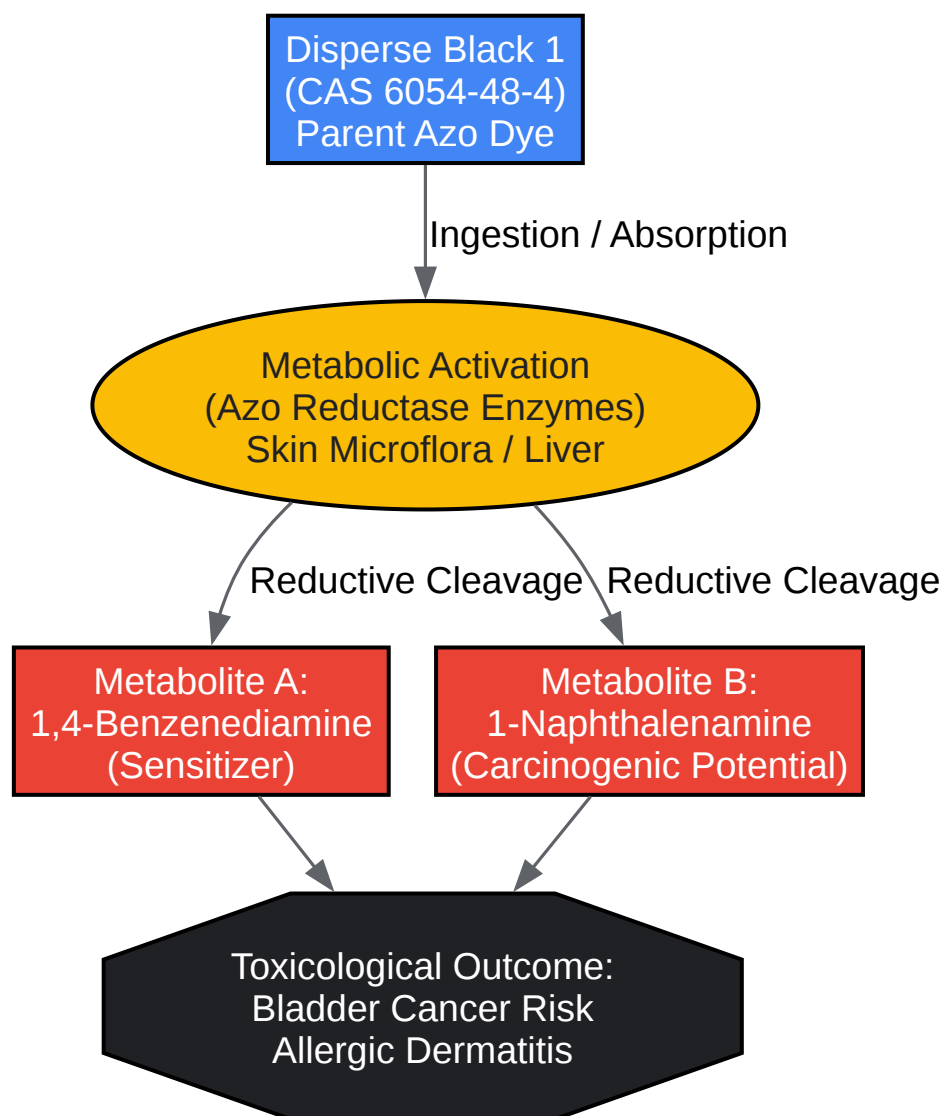
Derived GHS Classification (Precautionary Profile)

Based on the release of restricted amines and structural alerts.

Hazard Class	Category	Hazard Statement (H-Code)
Carcinogenicity	Cat. 1B	H350: May cause cancer (derived from amine release). [4]
Skin Sensitization	Cat. 1	H317: May cause an allergic skin reaction.[5]
Aquatic Toxicity	Cat. 1	H410: Very toxic to aquatic life with long lasting effects.
Acute Toxicity	Cat. 4	H302: Harmful if swallowed.[6] [5][7][8]

PART 3: VISUALIZATION OF TOXICOLOGICAL PATHWAY

The following diagram illustrates the metabolic activation of Disperse Black 1. This workflow validates why strict PPE is required—you are protecting against the metabolites as much as the parent compound.



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Figure 1: Metabolic pathway showing the reductive cleavage of Disperse Black 1 into toxic aromatic amines.[1][2][3][9]

PART 4: HANDLING PROTOCOLS & RISK MANAGEMENT

This protocol is designed to be self-validating: if the engineering controls fail, the PPE serves as a redundant barrier.

Engineering Controls

- **Primary Barrier:** All weighing and transfer of dry powder must be performed inside a certified Chemical Fume Hood or Powder Containment Station.
- **Dust Suppression:** Use anti-static weighing boats to prevent powder dispersal.
- **Ventilation:** Ensure hood face velocity is calibrated to 0.5 m/s (100 fpm).

Personal Protective Equipment (PPE)

- **Respiratory:** If fume hood work is not feasible (unlikely), a P3 (EN 143) or N95/N100 particulate respirator is mandatory.
- **Dermal:**
 - **Gloves:** Double-gloving recommended. Inner layer: Latex or Nitrile (4 mil). Outer layer: Nitrile (extended cuff, >5 mil).
 - **Body:** Tyvek® lab coat or disposable coveralls to prevent clothing contamination.
- **Ocular:** Chemical splash goggles. Standard safety glasses are insufficient for fine powders that can drift.

Decontamination & Spill Response

- **Dry Spill:** Do not dry sweep. This generates aerosolized dust. Use a HEPA vacuum or wet-wipe method.
- **Wet Wipe Solvent:** Use a surfactant/water mix. Avoid organic solvents (acetone/ethanol) initially, as these increase skin permeability if they contact the user.
- **Destruction:** Azo dyes can be chemically degraded using strong oxidizing agents (e.g., 10% Sodium Hypochlorite) which break the chromophore, though this does not necessarily neutralize the amine toxicity immediately. Treat waste as hazardous.

PART 5: REGULATORY & COMPLIANCE STATUS

Researchers must be aware that this compound falls under "Restricted Substances" lists in many jurisdictions due to the "Azo Bond" rule.

- EU REACH (Annex XVII): Listed under Azocolorants.[10] Use is restricted in textiles/leather contacting skin if it releases >30 ppm of restricted amines.[3]
- California Prop 65: While 6054-48-4 is not always explicitly named, its cleavage product (1-Naphthalenamine) is a listed carcinogen.
- Canada (CEPA): Listed in the Domestic Substances List (DSL) but flagged for "Significant New Activity" (SNAc) or assessment regarding aromatic amine release.

PART 6: REFERENCES

- PubChem.1-Naphthalenamine, 4-[(4-aminophenyl)azo]- (Compound Summary). National Library of Medicine. [\[Link\]](#)
- European Chemicals Agency (ECHA).Appendix 8 - List of Aromatic Amines (REACH Annex XVII). [\[Link\]](#)[2]
- Government of Canada.Azo Dyes: Risk Management Approach. Chemicals Management Plan. [\[Link\]](#)
- International Agency for Research on Cancer (IARC).Monographs on the Evaluation of Carcinogenic Risks to Humans: Some Aromatic Amines, Organic Dyes, and Related Exposures. Vol 99. [\[Link\]](#)

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Sources

- 1. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 2. Application of systematic evidence mapping to identify available data on the potential human health hazards of selected market-relevant azo dyes - PMC [pmc.ncbi.nlm.nih.gov]
- 3. ec.europa.eu [ec.europa.eu]
- 4. seiren.com [seiren.com]

- [5. evansvanodine.co.uk](https://www.evansvanodine.co.uk) [[evansvanodine.co.uk](https://www.evansvanodine.co.uk)]
- [6. fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- [7. canbipharm.com](https://www.canbipharm.com) [[canbipharm.com](https://www.canbipharm.com)]
- [8. aaronchem.com](https://www.aaronchem.com) [[aaronchem.com](https://www.aaronchem.com)]
- [9. Disperse Black 9 | C16H20N4O2 | CID 88669 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [10. Azo dyes in consumer products](https://www.satara.com) [[satara.com](https://www.satara.com)]
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